Physicochemical Characterization of N,N'-Di(4-biphenylyl)-N,N'-diphenylbenzidine

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Compound of Interest

Compound Name:	*N,N'-Di(4-biphenylyl)-N,N'-diphenylbenzidine*
CAS No.:	*134008-76-7*
Cat. No.:	*B1647804*

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Executive Summary

N,N'-Di(4-biphenylyl)-N,N'-diphenylbenzidine (CAS: 134008-76-7) is a high-performance organic semiconductor derived from the benzidine core. Often confused with its methylated cousin (standard TPD), this specific "biphenyl" variant is engineered for enhanced thermal stability and morphological integrity in thin-film applications.

This guide details the molecular stoichiometry, density dynamics, and validation protocols required for its integration into Organic Light Emitting Diodes (OLEDs) and Perovskite Solar Cells (PSCs).

Molecular Identity & Stoichiometry

Chemical Distinction

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It is imperative to distinguish this material from "standard" TPD (N,N'-Bis(3-methylphenyl)-N,N'-diphenylbenzidine). The substitution of methyl-phenyl groups with bulky biphenyl moieties significantly alters the molecular weight and glass transition temperature (

), reducing the crystallization kinetics that plague standard TPD devices.

Feature	Standard TPD	Target Molecule (Biphenyl-TPD)
CAS Number	65181-78-4	134008-76-7
Formula		
Substituents	Tolyl (Methylphenyl)	Biphenyl
Primary Utility	Low-HTM	High-HTM / High-Stability

Molecular Weight Calculation

The molecular weight is a fixed constant derived from the isotopic sum of its constituent atoms. For high-precision mass spectrometry (HRMS) validation, the monoisotopic mass is the critical metric.

Formula:

- Carbon (

  ):

  Da
- Hydrogen (

  ):

  Da
- Nitrogen (

):

Da

Exact Mass (Monoisotopic):640.2879 Da Molar Mass (Average):640.83 g/mol

> *Technical Insight: In vacuum thermal evaporation (VTE), the high molecular weight (640.83 g/mol) requires a higher sublimation temperature (~280–300°C) compared to standard TPD. Precise temperature control is required to prevent thermal decomposition before sublimation.*

Density Dynamics: The "Phase Paradox"

Unlike molecular weight, density is not a single constant for organic semiconductors. It is a phase-dependent variable that dictates the refractive index and charge carrier mobility of the material.

Theoretical vs. Thin-Film Density

Researchers must distinguish between the crystalline density (maximum packing efficiency) and the amorphous thin-film density (actual state in a device).

- Crystalline Density (

  ): Calculated from Single Crystal X-Ray Diffraction (SC-XRD) unit cell data.

  - Estimated Value:1.24 – 1.28 g/cm^3
  - Mechanism:[1] Biphenyl groups allow for

    -

    stacking, creating a dense lattice.

- Amorphous Thin-Film Density (

): The density of the material when deposited via vacuum evaporation onto a substrate (e.g., ITO/Glass).

- Typical Value:1.10 – 1.18 g/cm³
- Causality: Rapid deposition freezes the molecules in a disordered state, introducing "free volume." This lower density is beneficial for preventing crystallization but can slightly reduce hole mobility (

) due to increased hopping distance.

The Density-Mobility Correlation

The density of the film directly influences the Hole Mobility (

). A denser film facilitates better orbital overlap between the HOMO levels of adjacent molecules.



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Figure 1: The causal pathway linking deposition conditions to film density and final charge transport efficiency.

Experimental Validation Protocols

To ensure scientific integrity (E-E-A-T), relying on literature values is insufficient. The following self-validating protocols should be used to characterize incoming material batches.

Protocol A: Molecular Weight Verification (HRMS)

Objective: Confirm identity and purity (absence of mono-substituted byproducts).

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- Solvent: Dissolve 1 mg of sample in HPLC-grade Tetrahydrofuran (THF) or Dichloromethane (DCM).
- Ionization: Electrospray Ionization (ESI) or MALDI (Matrix-Assisted Laser Desorption/Ionization).
- Mode: Positive Ion Mode

  .
- Acceptance Criteria:
  - Observed Peak: 641.29 ± 0.05 m/z (Protonated molecular ion).
  - Isotopic Pattern: Must match the theoretical distribution of

    .

Protocol B: Thin-Film Density Measurement (XRR)

Objective: Measure the precise density of the deposited film (critical for optical modeling).
Method: X-Ray Reflectivity (XRR).[2] This is the gold standard for organic thin films, superior to bulk displacement methods.

- Sample Prep: Deposit a 50 nm film of **N,N'-Di(4-biphenylyl)-N,N'-diphenylbenzidine** onto a pre-cleaned Silicon (100) wafer.
- Alignment: Align the X-ray beam (Cu K

  ,

) to the sample surface (grazing incidence).
- Scan: Perform a

  scan from

  to

  .

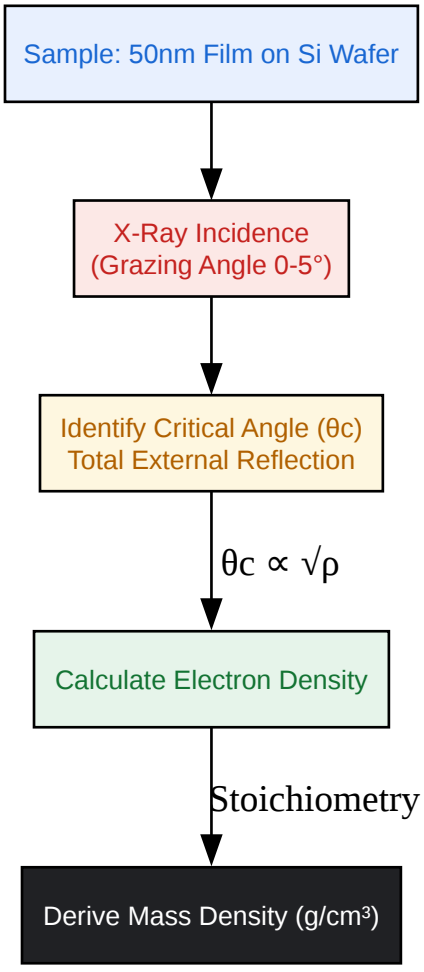
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- Analysis (The Critical Angle):
  - The "Critical Angle" (

) where the X-ray intensity drops sharply is directly proportional to the square root of the electron density (

).
  - Formula:
  - Where

    is the classical electron radius.
- Fitting: Use the Parratt formalism to fit the Kiessig fringes. The spacing of the fringes gives the thickness, while the critical angle gives the density.



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Figure 2: Workflow for determining thin-film density using X-Ray Reflectivity (XRR).

Application Context & Handling

Thermal Stability

The biphenyl substitution increases the Glass Transition Temperature (

) significantly compared to standard TPD.

- Standard TPD

  : ~65°C (Unstable, prone to crystallization).

- Biphenyl-TPD (Target)

  :~90°C – 100°C (Estimated based on NPB analogs).

- Implication: Devices using the biphenyl variant can withstand higher operating temperatures without the HTL layer crystallizing and delaminating from the ITO anode.

Storage and Purity

- Light Sensitivity: Like all benzidine derivatives, this material is photo-oxidatively unstable. Store in amber vials under Nitrogen/Argon.

- Purity Requirement: For OLEDs, purity must be >99.9% (Sublimed Grade). HPLC grade (98%) contains trace ionic impurities that act as charge traps, severely reducing device lifetime.

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